Technical Support Center: trans-2-Bromo-1-indanol Synthesis

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Compound of Interest	
Compound Name:	*trans-2-Bromo-1-indanol*
CAS No.:	*10368-44-2; 79465-06-8*
Cat. No.:	*B2847988*

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Critical Synthesis Overview

Welcome to the technical support hub for **trans-2-bromo-1-indanol**. This compound is a critical "warhead" intermediate, most notably utilized in the synthesis of the HIV protease inhibitor Indinavir (Crixivan).

The standard synthesis involves the bromohydrin formation of indene using N-bromosuccinimide (NBS) or bromine in an aqueous organic solvent. While theoretically straightforward, the unique electronic properties of the indene ring system often lead to a complex impurity profile that can derail downstream enantioselective steps.

The Mechanistic Landscape

To troubleshoot effectively, you must understand the competition between the Bromonium Ion (Path A) and the Benzylic Carbocation (Path B).

- Path A (Desired): Formation of a tight bromonium bridge followed by anti-stereospecific attack by water at the C1 position. This yields the trans-isomer.[1]

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- Path B (Undesired): Opening of the bromonium ion to a stabilized benzylic carbocation at C1. This loss of stereocontrol allows nucleophilic attack from either face (cis formation) or competitive elimination.[1]

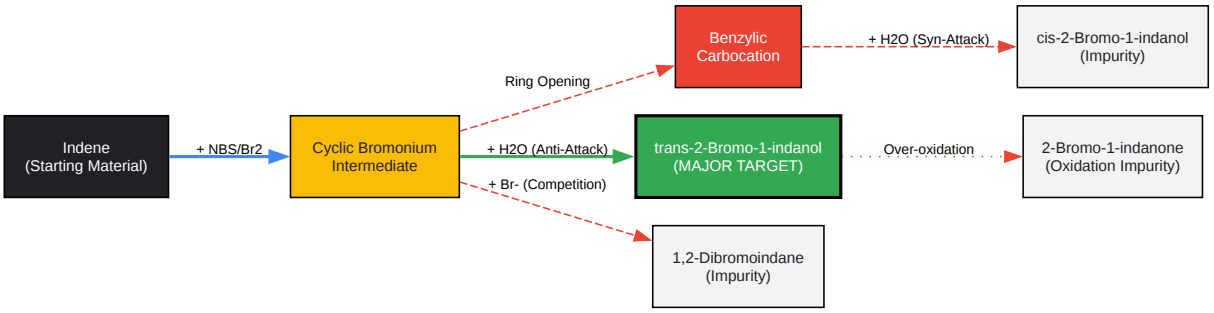

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Figure 1:Reaction network showing the competition between the desired anti-addition (green) and impurity-generating pathways (red).[1]

Troubleshooting Guide (Q&A)

This section addresses specific impurity scenarios reported by process chemists.

Q1: My HPLC shows ~15% of a non-polar impurity eluting after the product. What is it?

Diagnosis: This is almost certainly 1,2-dibromoindane.[1] Cause: Nucleophilic competition.[1][2] The bromide ion (

), generated as a byproduct of the reaction (or present if using

), is a better nucleophile than water. If the water concentration is too low,

attacks the bromonium ion instead of

. Corrective Action:

- Increase Water Content: Ensure your solvent system is at least 20-25% water by volume.[1] Common systems like Acetone/Water or DMSO/Water require high water loads to favor the aquation pathway [1].[1]

- Switch Reagents: If using ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

  , switch to NBS (N-bromosuccinimide).[2] NBS releases active bromine slowly and maintains a lower instantaneous concentration of free bromide ions compared to elemental bromine.[1]

Q2: I am detecting the cis-isomer (syn-product). Why is the stereoselectivity failing?

Diagnosis: Leakage through the Benzylic Carbocation pathway.[1] Cause: The indene C1 position is benzylic.[1] If the reaction temperature is too high or the solvent is too polar/stabilizing, the tight bromonium ring opens up into a carbocation. This planar intermediate loses stereochemical memory, allowing water to attack from the syn face. Corrective Action:

- Lower Temperature: Run the reaction at 0°C to 5°C. Higher temperatures (e.g., >25°C) dramatically increase the rate of bromonium ring opening [2].

- Avoid Strong Acids: Acidic conditions can catalyze the opening of the bromohydrin or the starting epoxide (if using that route). Ensure the reaction does not become highly acidic; however, NBS reactions are naturally slightly acidic.

Q3: The reaction mixture turned yellow/brown, and I see a ketone peak in the IR (approx 1720 cm^{-1}).

Diagnosis: Oxidation to 2-bromo-1-indanone.[1] Cause: This occurs if the reaction is allowed to stand for too long in the presence of excess oxidant (NBS) or if the workup is delayed. The benzylic alcohol is susceptible to oxidation.[1] Corrective Action:

- Quench Promptly: Quench the reaction with sodium bisulfite (ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

) or sodium thiosulfate immediately upon consumption of the starting material.

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- Stoichiometry: Do not use more than 1.05 - 1.1 equivalents of NBS.

Q4: My yield is low, and I see a gummy, insoluble residue.

Diagnosis:Indene Polymerization. Cause: Indene is prone to cationic polymerization in the presence of acids.[1] Corrective Action:

- Solvent Choice: Use a solvent that solubilizes the monomer but precipitates the product (like acetone/water).[1]
- Quality of Indene: Ensure starting indene is free of radical initiators or pre-existing polymers. [1]

Analytical Diagnostics

Use these parameters to confirm the identity of your product and impurities.

Compound	Retention Time (Relative)	1H NMR Diagnostic (C1-H / C2-H)	Coupling Constant ( )
trans-2-Bromo-1-indanol	1.00 (Reference)	5.2-5.3 ppm (d)	2.0 - 3.0 Hz (Small)
cis-2-Bromo-1-indanol	~0.90 - 0.95	5.4-5.5 ppm (d)	5.0 - 6.0 Hz (Large)
1,2-Dibromoindane	~1.50 (Late eluter)	5.6 ppm (d)	Varies by isomer
2-Bromo-1-indanone	~1.20	No C1-H (Ketone)	N/A

*Note on Coupling Constants: In the indane system, the cis-isomer typically displays a larger coupling constant (

Hz) due to the specific dihedral angle (near

or eclipsed), whereas the trans-isomer displays a smaller coupling constant (

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Hz) due to a dihedral angle closer to

in the preferred envelope conformation [3].

Validated Experimental Protocol

This protocol is adapted from optimized procedures for Indinavir intermediates [4].[1]

Reagents:

- Indene (1.0 eq)[3]
- N-Bromosuccinimide (NBS) (1.05 eq)[1]
- Acetone (5 volumes)
- Water (1.5 volumes)

Procedure:

- Dissolution: Charge Indene (10 g, 86 mmol) and Acetone (50 mL) into a round-bottom flask. Cool to 0–5 °C.[1]
- Water Addition: Add Water (15 mL). The mixture may become cloudy.[1]
- NBS Addition: Add NBS (16.1 g, 90 mmol) portion-wise over 30 minutes. Crucial: Maintain internal temperature < 10°C to prevent carbocation formation.
- Reaction: Stir at 5–10 °C for 2–3 hours. Monitor by HPLC/TLC.[1]
- Quench: Once Indene is <1%, add 10% aqueous ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

  (20 mL) to destroy excess NBS.
- Workup: Concentrate under vacuum to remove acetone. The product, **trans-2-bromo-1-indanol**, often precipitates as a white/off-white solid from the remaining aqueous layer.[1]
- Purification: Filter the solid. Wash with cold water and hexanes (to remove 1,2-dibromoindane).[1] Recrystallize from toluene or heptane/EtOAc if necessary.[1]

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Troubleshooting Flowchart

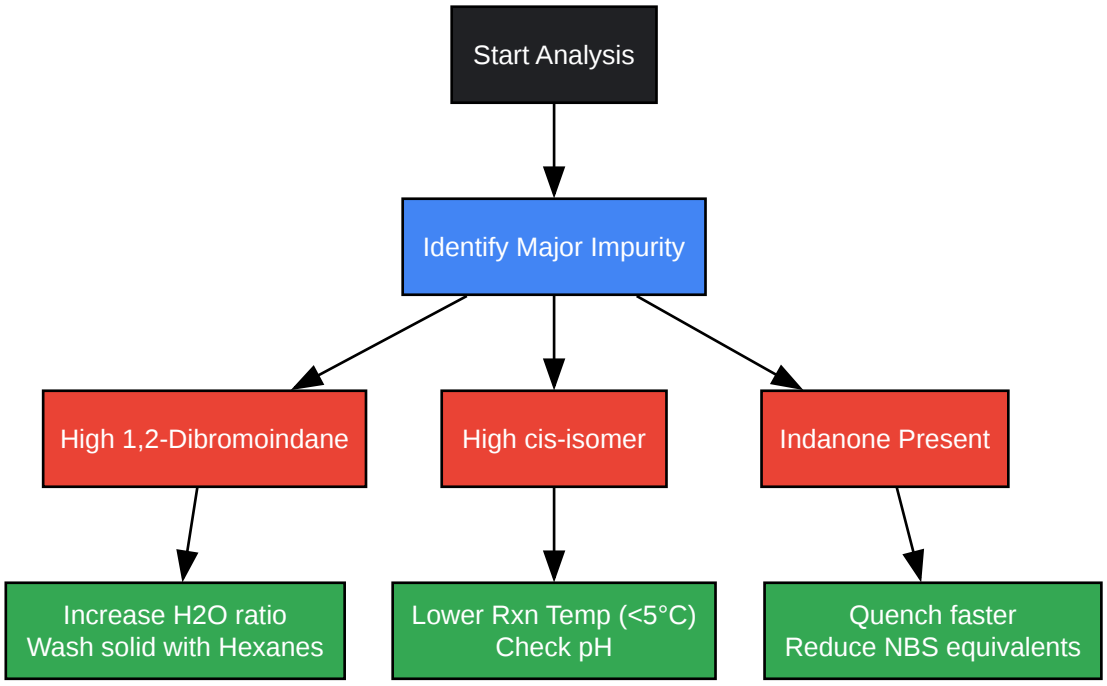

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Figure 2:Decision tree for rapid process correction based on impurity identification.

References

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